

Benchmarking the photostability of "Disperse Orange 62" against industry standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse orange 62

Cat. No.: B12361856

[Get Quote](#)

A Comparative Guide to the Photostability of Disperse Orange 62

This guide provides a benchmark for the photostability of the commercial textile dye, **Disperse Orange 62**, against established industry standards. The comparisons are supported by available lightfastness data and standardized experimental protocols relevant to researchers, scientists, and professionals in drug development and material science.

Data Presentation: Photostability Comparison

The photostability of disperse dyes is commonly evaluated using a lightfastness rating according to standards set by the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC). This rating is determined on a blue wool scale, where a higher number indicates greater resistance to fading upon light exposure.

Disperse Orange 62, an azo dye, is compared here with two industry-standard disperse dyes: Disperse Blue 79, another azo dye, and Disperse Red 60, an anthraquinone-based dye. Anthraquinone dyes are generally recognized for their superior photostability compared to azo dyes. While specific quantitative photodegradation data for **Disperse Orange 62** is not readily available in public literature, the lightfastness ratings provide a solid basis for comparison.

Dye Name	C.I. Name	Chemical Class	Lightfastness Rating (ISO 105-B02 / AATCC 16.3)
Disperse Orange 62	11239	Single Azo	6-7
Disperse Blue 79	11345	Monoazo	5-6
Disperse Red 60	60756	Anthraquinone	6-7

Analysis of Photostability Data:

- **Disperse Orange 62** exhibits a good to very good lightfastness rating of 6-7, which is commendable for a single azo dye.
- Disperse Blue 79, another monoazo dye, has a slightly lower lightfastness rating of 5-6, indicating moderate to good photostability.
- Disperse Red 60, an anthraquinone dye, demonstrates very good lightfastness with a rating of 6-7, setting a high benchmark for photostability. The inherent chemical structure of anthraquinone dyes contributes to their enhanced stability against photodegradation.

Experimental Protocols

The evaluation of a dye's photostability is conducted under controlled laboratory conditions to ensure that the results are reproducible and comparable. The most widely accepted standards for testing the colorfastness to light of textiles are ISO 105-B02 and AATCC Test Method 16.3.

Objective: To determine the resistance of a textile dye to the fading effects of light exposure.

Apparatus:

- Xenon arc lamp weathering instrument
- Blue wool reference fabrics (ISO 1 to 8 or AATCC L2 to L9)
- Grey Scale for assessing color change

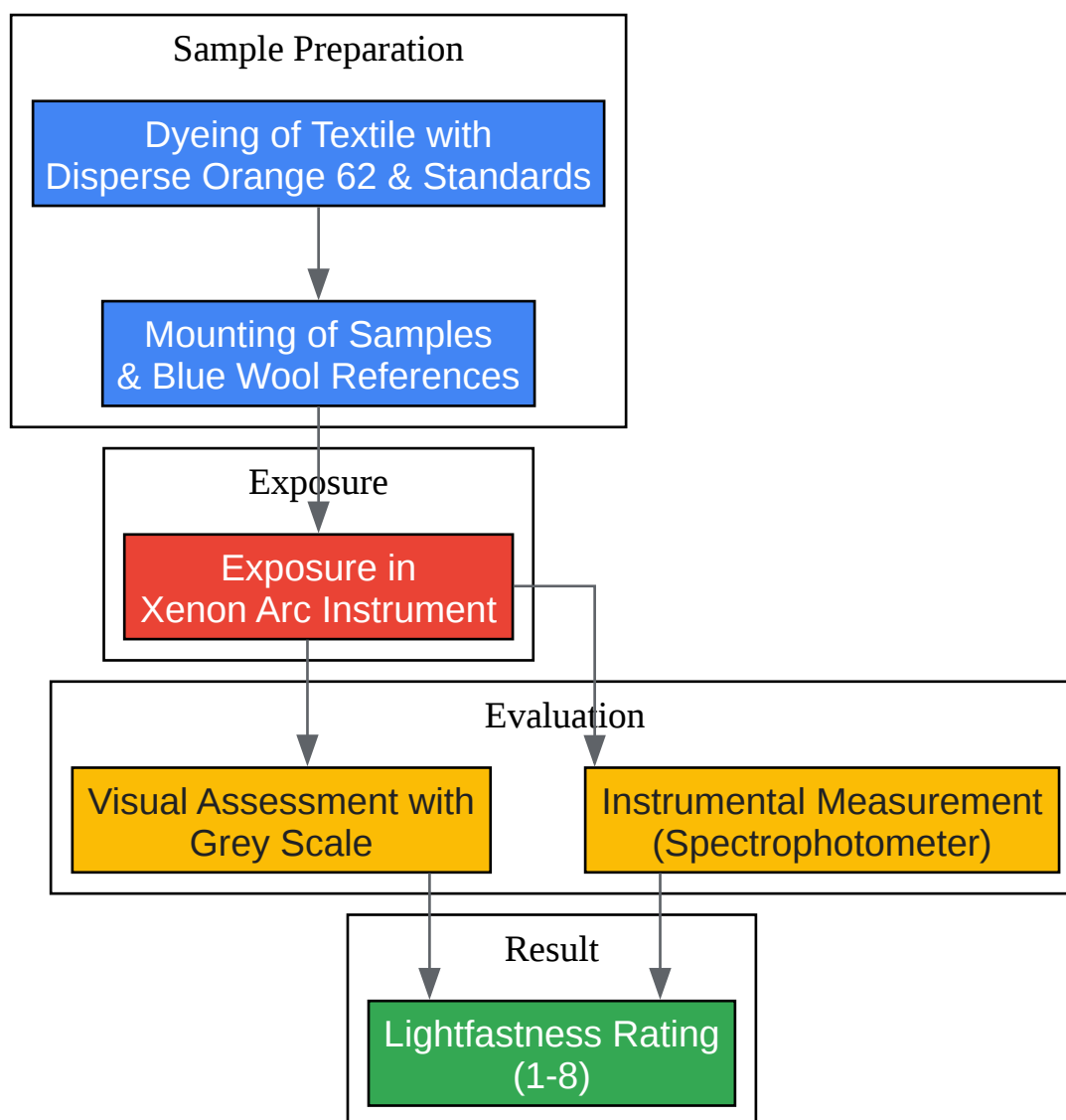
- Spectrophotometer for quantitative color measurement (optional)

Methodology (based on ISO 105-B02 and AATCC 16.3):

- Specimen Preparation: A sample of the textile dyed with **Disperse Orange 62** is prepared, alongside samples dyed with the industry-standard dyes (Disperse Blue 79 and Disperse Red 60). A portion of each sample is masked to serve as an unexposed reference.
- Mounting: The dyed textile samples and a set of blue wool reference fabrics are mounted on sample holders.
- Exposure: The mounted samples are placed in a xenon arc weathering instrument. The xenon arc lamp is filtered to simulate natural sunlight. The exposure conditions (temperature, humidity, and irradiance) are strictly controlled as per the specific test method.
- Evaluation: The samples are exposed to the light for a specified duration, or until a predetermined level of fading is observed in a specific blue wool reference fabric. The degree of fading of the test samples is then assessed by comparing the exposed and unexposed portions of each sample.
- Rating: The lightfastness is rated by identifying which blue wool reference fabric shows a similar degree of color change to the test sample. The rating is given on a scale of 1 (very poor) to 8 (excellent). A spectrophotometer can also be used to quantitatively measure the color difference (ΔE^*_{ab}) between the exposed and unexposed areas.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for testing the photostability of a disperse dye according to industry standards.



[Click to download full resolution via product page](#)

Caption: Workflow for Photostability Testing of Disperse Dyes.

- To cite this document: BenchChem. [Benchmarking the photostability of "Disperse Orange 62" against industry standards]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12361856#benchmarking-the-photostability-of-disperse-orange-62-against-industry-standards\]](https://www.benchchem.com/product/b12361856#benchmarking-the-photostability-of-disperse-orange-62-against-industry-standards)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com